

5-Bromo-2-(bromomethyl)pyridine molecular weight and formula

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Compound of Interest

Compound Name: **5-Bromo-2-(bromomethyl)pyridine**

Cat. No.: **B116701**

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An In-Depth Technical Guide on **5-Bromo-2-(bromomethyl)pyridine**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, precise and accurate data on chemical compounds is paramount. This technical guide provides core information on **5-Bromo-2-(bromomethyl)pyridine**, a heterocyclic building block often utilized in the synthesis of more complex molecules.

Physicochemical Properties

The fundamental properties of **5-Bromo-2-(bromomethyl)pyridine** are summarized below. These values are crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C6H5Br2N ^[1] ^[2]
Molecular Weight	250.92 g/mol ^[2] ^[3]
Density	2.0±0.1 g/cm ³ ^[1]
Boiling Point	256.3±25.0 °C at 760 mmHg ^[1]
Flash Point	108.8±23.2 °C ^[1]

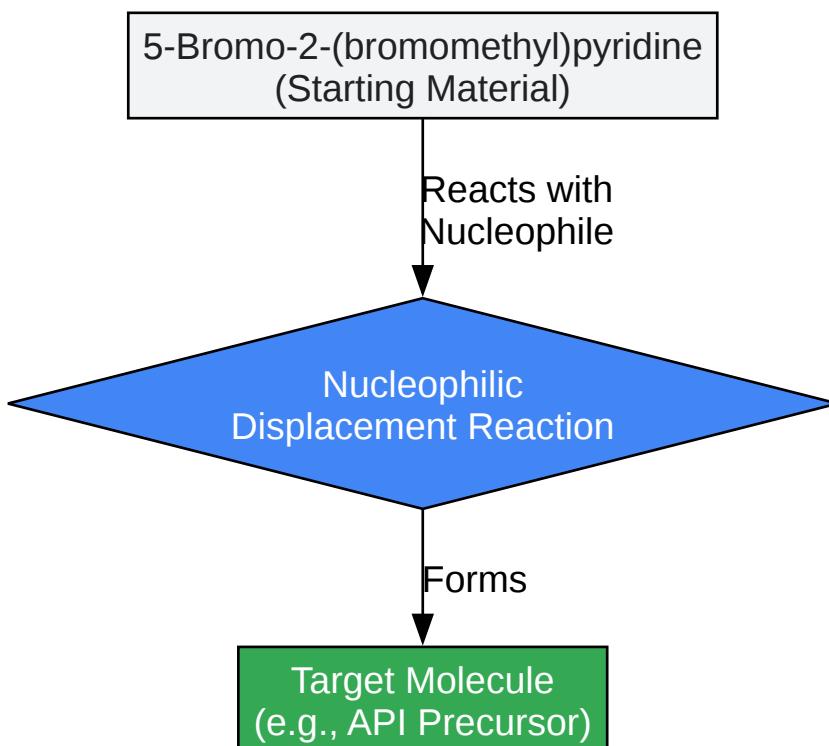
It is important to distinguish this compound from its hydrobromide salt, **5-Bromo-2-(bromomethyl)pyridine** hydrobromide, which has a different molecular formula (C₆H₆Br₃N) and molecular weight (331.83 g/mol).[4][5][6][7]

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or use of **5-Bromo-2-(bromomethyl)pyridine** are specific to individual research applications and are not detailed here. As a chemical building block, it does not have an intrinsic signaling pathway; rather, it is a precursor used to synthesize pharmacologically active agents. The logical workflow for its use would typically involve its reaction with a nucleophile to displace the benzylic bromide, a common step in the synthesis of pyridine-containing drug candidates.

Logical Relationship Diagram

The following diagram illustrates the logical relationship of **5-Bromo-2-(bromomethyl)pyridine** as a precursor in a generalized synthetic workflow.



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Caption: Generalized synthetic workflow using **5-Bromo-2-(bromomethyl)pyridine**.

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References

- 1. 5-Bromo-2-(bromomethyl)pyridine | CAS#:145218-19-5 | Chemsoc [chemsoc.com]
- 2. Pyridine, 2-bromo-5-(bromomethyl)- (9CI) | 101990-45-8 [chemicalbook.com]
- 3. 5-Bromo-2-(bromomethyl)pyridine - [sigmaaldrich.com]
- 4. 5-Bromo-2-(bromomethyl)pyridine hydrobromide | C6H6Br3N | CID 75480994 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. appchemical.com [appchemical.com]
- 6. 5-Bromo-2-(bromomethyl)pyridine hydrobromide | 173999-22-9 [sigmaaldrich.com]
- 7. 173999-22-9|5-Bromo-2-(bromomethyl)pyridine hydrobromide|BLD Pharm [bldpharm.com]
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